

# 4-(Bromomethyl)benzenesulfonyl fluoride

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 4-(Bromomethyl)benzenesulfonyl  
fluoride

Cat. No.: B1593835

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## Technical Data Summary: 4-(Bromomethyl)benzenesulfonyl fluoride

This document provides the core chemical properties of **4-(Bromomethyl)benzenesulfonyl fluoride**, a reagent often utilized in the synthesis of bioactive molecules and for the advancement of research in organic chemistry and biochemistry[1].

## Chemical Properties

The fundamental molecular attributes of **4-(Bromomethyl)benzenesulfonyl fluoride** are summarized below. This data is essential for stoichiometric calculations in reaction planning, as well as for analytical characterization.

Identifier	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> BrFO <sub>2</sub> S	[2]
Molecular Weight	253.09 g/mol	[1][2]
Synonyms	4-(Fluorosulfonyl)benzyl bromide, Fluorosulfonylbenzyl bromide	[2]
CAS Number	7612-88-6	[2]

The structure and properties of this compound make it a valuable building block in medicinal chemistry and chemical biology, particularly in reactions like click chemistry[2].

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 4-(Bromomethyl)benzenesulfonyl fluoride 97% | 7612-88-6 [sigmaaldrich.com]
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